

Grounding and bonding requirements for dipropyl ether transfer

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Compound of Interest

Compound Name: *Dipropyl ether*

Cat. No.: *B086876*

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Technical Support Center: Dipropyl Ether Transfer

This guide provides essential information on the grounding and bonding requirements for the safe transfer of **dipropyl ether**, a highly flammable liquid. Adherence to these procedures is critical to prevent the buildup of static electricity, which can lead to sparks and potentially ignite flammable vapors.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs)

Q1: What are grounding and bonding, and why are they necessary for **dipropyl ether** transfer?

A1: Bonding is the process of connecting two or more conductive objects with a conductor, such as a copper wire, to equalize the electrical potential between them.[\[4\]](#) Grounding is the process of connecting one or more conductive objects to the earth to allow any static charge to safely dissipate.[\[1\]](#)[\[4\]](#)

These measures are crucial during **dipropyl ether** transfer because the movement of flammable liquids can generate static electricity.[\[1\]](#)[\[5\]](#) A buildup of static charge can create a spark with enough energy to ignite **dipropyl ether** vapors, leading to a fire or explosion.[\[1\]](#)[\[2\]](#)

Q2: When is grounding and bonding required for **dipropyl ether** transfer?

A2: Grounding and bonding are required when transferring **dipropyl ether** from a container larger than 4 liters (1 gallon).[2] Both the dispensing and receiving containers must be bonded together, and the dispensing container must be grounded.[2]

Q3: What equipment is needed for proper grounding and bonding?

A3: You will need conductive wires with clamps, such as braided copper or stainless steel straps.[4] The clamps should be strong enough to ensure a secure, metal-to-metal connection. [6] For non-conductive containers, a grounding rod or wire that can be inserted into the liquid is necessary.[1][7]

Q4: How do I properly ground and bond containers for **dipropyl ether** transfer?

A4: Follow these steps:

- Ensure the transfer is performed in a well-ventilated area, away from ignition sources.[8]
- Inspect all equipment for damage before use.
- Connect a grounding wire from a known ground source (like a copper water pipe or a designated grounding bus bar) to the dispensing container.[4]
- Connect a bonding wire from the dispensing container to the receiving container.[1][4]
- Ensure all connections are clean and make direct metal-to-metal contact.[3][4] Remove any paint, rust, or dirt from the connection points.[4]
- If using a non-conductive receiving container, insert a grounding rod or wire into the container so that it is in contact with the liquid, and bond it to the dispensing container.[1]
- Begin the transfer slowly to minimize turbulence and static generation.[9]
- Once the transfer is complete, disconnect the wires in the reverse order of connection.

Q5: What are the hazards of improper grounding and bonding?

A5: Improper grounding and bonding can lead to the accumulation of static electricity, which can discharge as a spark. In the presence of flammable **dipropyl ether** vapors, this spark can

cause a fire or explosion.[\[1\]](#)

Troubleshooting Guide

Problem	Possible Cause	Solution
Suspected weak or no connection	<ul style="list-style-type: none">- Dirty or corroded connection points.- Paint or coating on containers preventing metal-to-metal contact.- Worn-out or damaged clamps or wires.	<ul style="list-style-type: none">- Clean the connection points on the containers and clamps with a wire brush.- Scrape away any paint or coating at the point of connection.- Replace any damaged grounding or bonding equipment.
Static discharge (spark) observed	<ul style="list-style-type: none">- Incomplete or improper bonding or grounding.- Transfer rate is too high.- Low humidity in the environment.	<ul style="list-style-type: none">- Immediately stop the transfer.Re-verify all grounding and bonding connections are secure and in the correct configuration.- Reduce the flow rate of the liquid transfer.[9]- Increase humidity in the area if possible, as dry conditions promote static buildup.[5]
Uncertainty about a proper ground source	<ul style="list-style-type: none">- Building's grounding system is not clearly marked or accessible.	<ul style="list-style-type: none">- Consult with your facility's safety officer or a qualified electrician to identify a proper and verified ground source.- Do not use electrical conduits or fire sprinkler lines as a ground.[8]

Quantitative Data Summary

Parameter	Value/Recommendation	Reference
Dipropyl Ether Flash Point	21°C (70°F)	[10] [11]
Container Size Requiring Grounding/Bonding	> 4 Liters (1 Gallon)	[2]
Recommended Grounding System Resistance	Should be low, ideally around 1 ohm for conductors.	[9]
Maximum Recommended Liquid Flow Velocity	Up to 15 ft/second (to minimize static generation)	[9]

Experimental Protocol: Verification of Grounding and Bonding Setup

Objective: To verify the electrical continuity of the grounding and bonding connections for the safe transfer of **dipropyl ether**.

Materials:

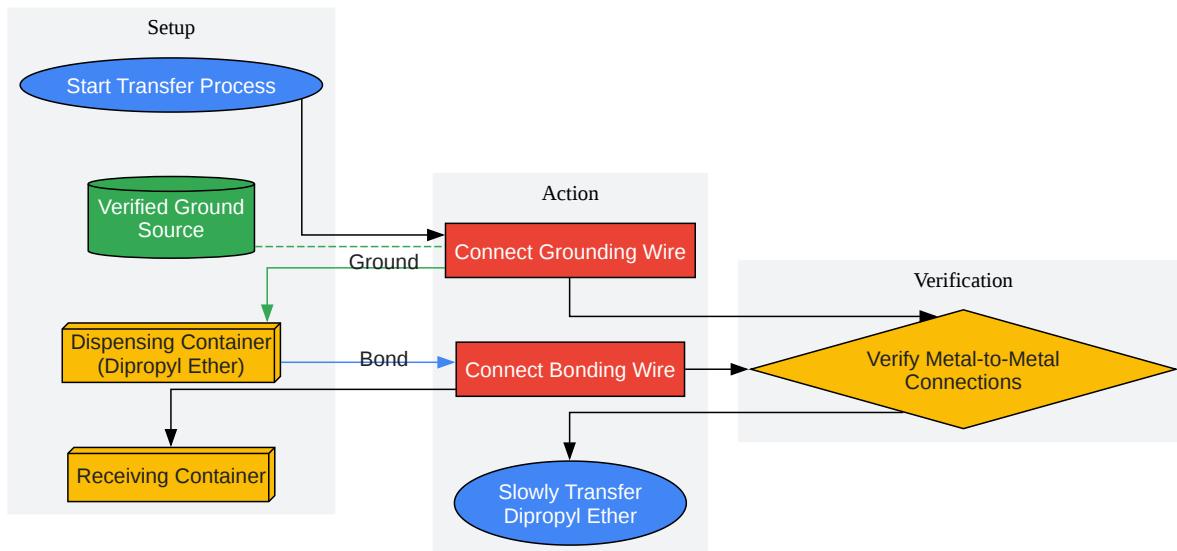
- Calibrated ohmmeter or continuity tester
- Grounding and bonding cables with clamps
- Dispensing and receiving containers
- Personal Protective Equipment (PPE): flame-resistant lab coat, safety goggles, face shield, nitrile gloves, static-dissipating footwear.[\[8\]](#)

Procedure:

- Preparation:
 - Ensure the area is free of flammable vapors and ignition sources.
 - Don the appropriate PPE.

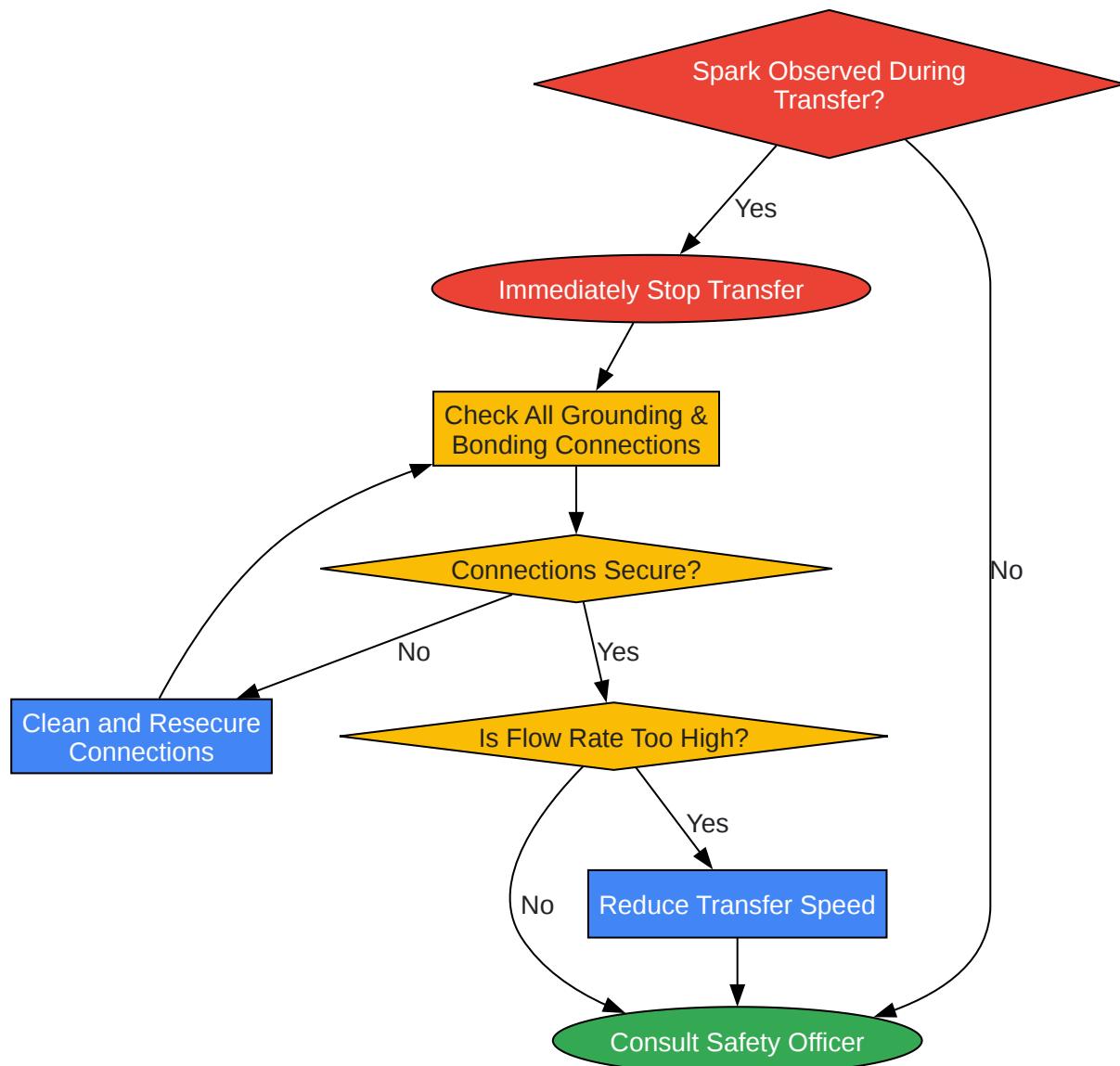
- Visually inspect all grounding and bonding cables and clamps for any signs of wear or damage.
- Grounding Connection Verification:
 - Connect one end of the grounding cable to a known ground source.
 - Connect the other end to the dispensing container, ensuring a secure metal-to-metal contact.
 - Use the ohmmeter to measure the resistance between the ground source and the dispensing container. A low resistance reading (typically less than 10 ohms, ideally close to 1 ohm) indicates a good connection.
- Bonding Connection Verification:
 - Connect the bonding cable between the dispensing container and the receiving container.
 - Measure the resistance between the two containers. A low resistance reading confirms a good bond.
- System Continuity Check:
 - With all connections in place, measure the resistance between the receiving container and the ground source. This verifies the entire system is properly grounded.
- Documentation:
 - Record the resistance measurements in a laboratory notebook.
 - Regularly perform and document these checks as part of your standard operating procedures.

Diagrams



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Caption: Workflow for establishing proper grounding and bonding before transferring **dipropyl ether**.

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Caption: Troubleshooting logic for static discharge during **dipropyl ether** transfer.

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